

Safe Disposal of DL-Aspartic Acid-¹³C: A Procedural Guide

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Compound of Interest

Compound Name: DL-Aspartic acid-¹³C

Cat. No.: B1612440

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of DL-Aspartic acid-¹³C, a stable isotope-labeled amino acid. While not classified as a hazardous substance, adherence to standard laboratory chemical waste procedures is crucial.

Key Physical and Chemical Properties

Understanding the properties of a substance is the first step toward safe handling and disposal. The following table summarizes the key quantitative data for DL-Aspartic acid.

Property	Value
Molecular Formula	C ₄ H ₇ NO ₄
Molecular Weight	133.1 g/mol
Melting Point	270°C (decomposes)[1], 300°C[2]
Specific Gravity	1.66 (Water = 1)[1][2]
Solubility	Very slightly soluble in cold water.[1]
Appearance	White, odorless powder/solid.[2]
pH (1% solution)	4 (Acidic)[1]

Disposal Protocol

Follow these step-by-step instructions for the safe disposal of DL-Aspartic acid- ^{13}C .

1. Personal Protective Equipment (PPE):

- Before handling the chemical, ensure you are wearing appropriate PPE.
- Eye Protection: Splash goggles or safety glasses.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves.[\[1\]](#)
- Body Protection: A standard lab coat is recommended.[\[1\]](#)
- Respiratory Protection: For operations that may generate dust, a dust respirator should be used.[\[1\]](#)

2. Spill Management:

- In the event of a spill, avoid generating dust.
- Small Spills: Use appropriate tools to carefully sweep or scoop the spilled solid into a designated and labeled waste disposal container.[\[1\]](#) If necessary, the residue can be neutralized with a dilute solution of sodium carbonate.[\[1\]](#) Clean the contaminated surface with water.[\[1\]](#)
- Large Spills: Use a shovel to transfer the material into a suitable, labeled waste container.[\[1\]](#) Neutralize the remaining residue with a dilute solution of sodium carbonate.[\[1\]](#)

3. Waste Collection and Storage:

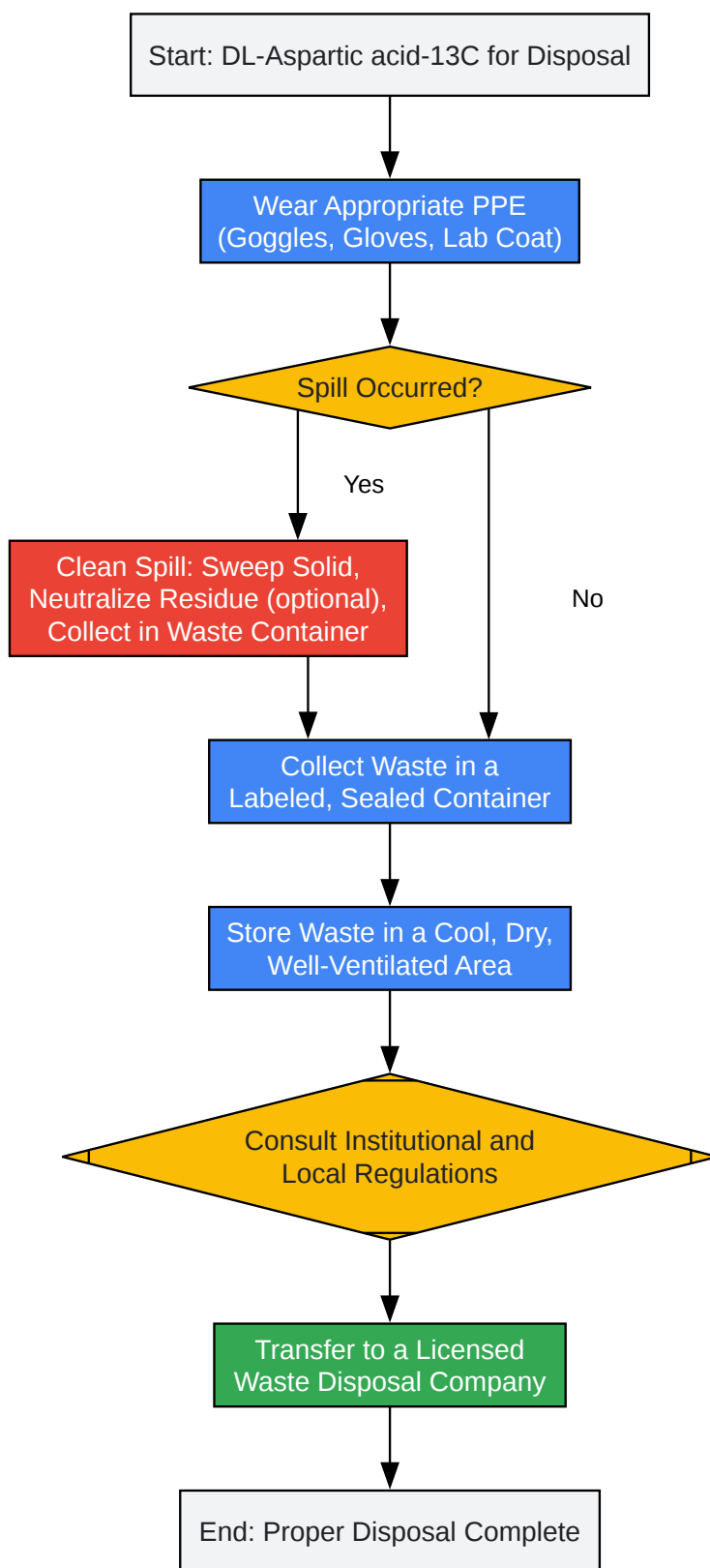
- Collect all waste DL-Aspartic acid- ^{13}C , including any contaminated materials from spill cleanup, in a clearly labeled, sealed container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

4. Final Disposal:

- Do not dispose of DL-Aspartic acid- ^{13}C down the drain or in regular trash.[\[3\]](#)
- The primary method of disposal is to offer the surplus and non-recyclable material to a licensed disposal company.[\[4\]](#)
- Always consult and adhere to your institution's specific waste disposal guidelines, as well as local, state, and federal environmental regulations.[\[4\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of DL-Aspartic acid- ^{13}C .



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Caption: Workflow for the proper disposal of DL-Aspartic acid-¹³C.

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